

Essential Safety and Logistical Information for Handling Propofol-d14

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Compound of Interest

Compound Name: *Propofol-d14*

Cat. No.: *B15554067*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **Propofol-d14**. Adherence to these procedures is critical for ensuring laboratory safety and maintaining the chemical and isotopic integrity of the compound.

Hazard Identification and Personal Protective Equipment (PPE)

Propofol is classified as a hazardous substance. While **Propofol-d14** is a deuterated analog, it should be handled with the same precautions as Propofol. The primary hazards include serious eye damage, skin irritation, and respiratory irritation.^{[1][2]}

Recommended Personal Protective Equipment (PPE):

A comprehensive PPE strategy is mandatory to minimize exposure.^{[3][4][5][6]}

PPE Category	Item	Specifications
Eye Protection	Safety Goggles or Face Shield	Must provide a complete seal around the eyes to protect from splashes.[5][7]
Hand Protection	Double Gloves	Wear two pairs of powder-free, chemotherapy-grade nitrile gloves. The inner glove should be tucked under the gown cuff, and the outer glove should extend over the cuff.[3][5]
Body Protection	Disposable Gown	A long-sleeved, disposable gown made of a low-permeability fabric with a solid front and tight-fitting cuffs is required.[3][5]
Respiratory Protection	N95 Respirator or higher	Recommended, especially when handling the powder form or if there is a risk of aerosolization.[6]
Hair and Shoe Covers	Disposable Covers	To prevent contamination of the work area and product.[5]

Handling and Storage

Due to its deuterated nature, **Propofol-d14** requires specific handling to prevent isotopic dilution. Many deuterated compounds are hygroscopic and can absorb moisture from the air, leading to a hydrogen-deuterium exchange.[8][9]

Handling Protocol:

- Acclimatization: Before use, allow the sealed container of **Propofol-d14** to equilibrate to room temperature to prevent condensation.[9]

- Inert Atmosphere: Whenever possible, handle the compound under a dry, inert atmosphere, such as in a glove box with nitrogen or argon gas.[8][9]
- Ventilation: Ensure adequate ventilation in the handling area.[1][2]
- Avoid Contamination: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.[2]

Storage Protocol:

- Secure Storage: Store **Propofol-d14** in a locked, substantially constructed cabinet or safe, similar to the handling of controlled substances.[10]
- Controlled Environment: Keep the container tightly closed in a cool, dry, and well-ventilated place, protected from light.[2][8][9]
- Refrigeration: If refrigeration is required, the locked container should be securely fastened within the refrigeration unit.[10]

Disposal Plan

Propofol is toxic to aquatic life and does not readily degrade in the environment.[11][12] Therefore, it must not be disposed of down the drain.[11] Although not currently a federally controlled substance, due to the high potential for diversion and abuse, it is best practice to manage **Propofol-d14** waste as a controlled substance.[10][11][12][13]

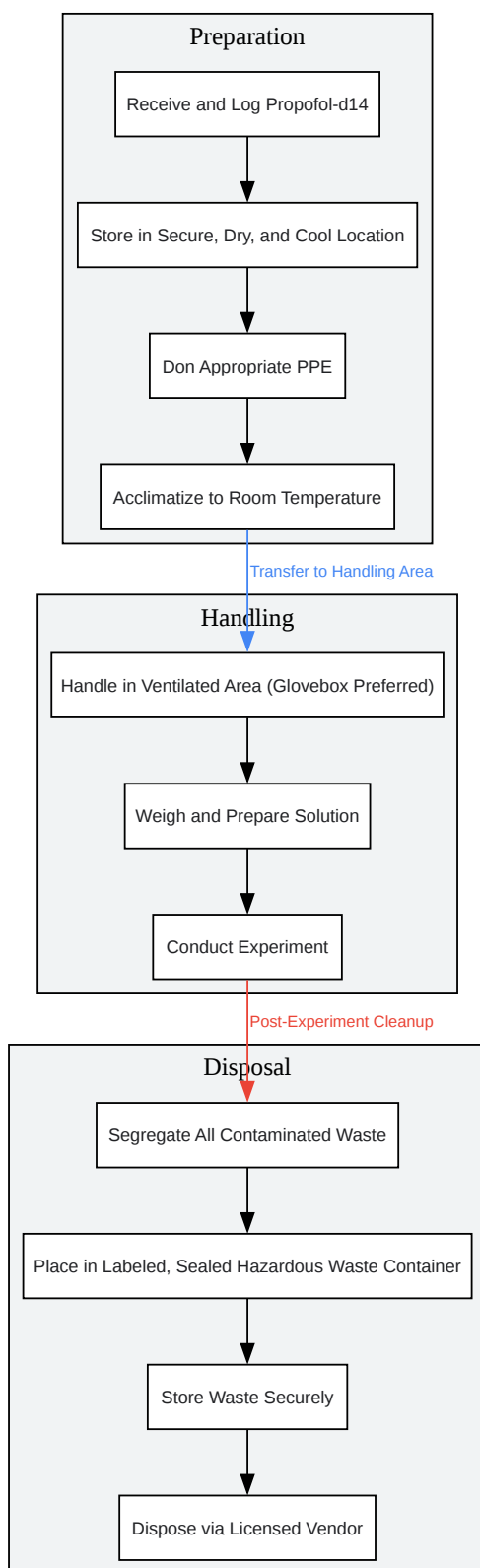
Disposal Steps:

- Segregation: All materials contaminated with **Propofol-d14**, including unused product, empty vials (do not dispose of the entire glass vial in a liquid waste container[13]), gloves, gowns, and other disposables, must be segregated as hazardous waste.
- Waste Containers: Use designated, clearly labeled, leak-proof, and sealed containers for all **Propofol-d14** waste.[12]
- Deactivation (Optional but Recommended): Consider using a commercially available drug deactivation system to render the **Propofol-d14** non-retrievable.[12][14]

- Licensed Disposal: Arrange for the disposal of **Propofol-d14** waste through a licensed hazardous waste management company.[\[10\]](#)[\[12\]](#) Incineration is the preferred method of destruction.[\[11\]](#)
- Record Keeping: Maintain detailed records of the disposal, including dates, quantities, and the name of the disposal company.[\[10\]](#)

Experimental Workflow

The following diagram illustrates the standard workflow for handling **Propofol-d14** in a research setting, from receiving to disposal.



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Caption: Workflow for Safe Handling and Disposal of **Propofol-d14**.

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